

# In vivo imaging techniques using hyperpolarized sodium acetate- $^{13}\text{C}$ d3

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## Compound of Interest

Compound Name: Sodium Acetate- $^{13}\text{C}$ ,D3

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Application Note: In Vivo Metabolic Imaging Using Hyperpolarized Sodium [ $^{1-13}\text{C}$ , d<sub>3</sub>]Acetate

## Introduction & Mechanistic Rationale

Hyperpolarized  $^{13}\text{C}$  Magnetic Resonance Imaging (HP-MRI) provides a transient, >10,000-fold signal enhancement, enabling the real-time, non-invasive visualization of metabolic fluxes in vivo[1]. While [ $^{1-13}\text{C}$ ]pyruvate is the most widely utilized probe, hyperpolarized[ $^{1-13}\text{C}$ ]acetate is uniquely positioned to interrogate myocardial oxidative capacity, short-chain fatty acid metabolism, and cerebral bioenergetics[2].

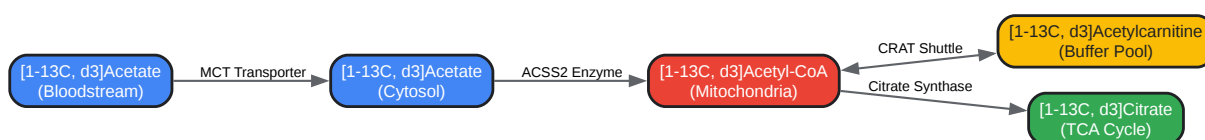
Upon cellular uptake via monocarboxylate transporters (MCTs), acetate is rapidly activated to acetyl-CoA by Acetyl-CoA synthetase (ACSS2)[3]. Acetyl-CoA then faces two primary metabolic fates: it can enter the tricarboxylic acid (TCA) cycle via citrate synthase to form citrate, or it can be reversibly converted to acetylcarnitine by carnitine acetyltransferase (CRAT)[4].

Acetylcarnitine acts as a crucial buffer pool for acetyl groups across the mitochondrial membrane, and its real-time formation is a direct indicator of tissue viability and metabolic flexibility[4].

**The Causality of Deuteration:** The hyperpolarized state is non-renewable and decays according to the spin-lattice relaxation time ( $T_1$ ). In standard protonated [ $^{1-13}\text{C}$ ]acetate, the adjacent

methyl protons ( $^1\text{H}$ ) cause rapid dipole-dipole relaxation of the  $^{13}\text{C}$  nucleus. By replacing these protons with deuterium ( $^2\text{H}$ ) to synthesize  $[1-^{13}\text{C}, \text{d}_3]\text{acetate}$ , the gyromagnetic ratio of the adjacent nuclei is drastically reduced. This kinetic isotope effect significantly minimizes dipole-dipole coupling, extending the  $T_1$  relaxation time and widening the critical temporal window required for in vivo circulation, cellular uptake, and enzymatic conversion[5].

## Metabolic Pathway Visualization



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Figure 1: Metabolic fate of hyperpolarized  $[1-^{13}\text{C}, \text{d}_3]\text{acetate}$  in vivo.

## Quantitative Data & Experimental Parameters

| Parameter                         | Value / Specification                               | Mechanistic Rationale                                                                                               |
|-----------------------------------|-----------------------------------------------------|---------------------------------------------------------------------------------------------------------------------|
| Isotopic Tracer                   | Sodium [1- <sup>13</sup> C, d <sub>3</sub> ]acetate | Substrate for ACSS2; traces entry into the TCA cycle and acetylcarnitine buffering[4].                              |
| In Vivo T <sub>1</sub> Relaxation | ~15 – 25 seconds                                    | Deuteration (d <sub>3</sub> ) minimizes <sup>1</sup> H dipole-dipole coupling, extending the observation window[5]. |
| Polarizing Radical                | Trityl OX063 (15 mM)                                | Narrow EPR linewidth enables highly efficient direct <sup>13</sup> C solid-state polarization[6].                   |
| Glassing Matrix                   | Glycerol (50% w/w)                                  | Prevents substrate crystallization at 1.2 K, ensuring homogeneous radical distribution[3].                          |
| Dissolution Buffer                | Tris/EDTA/NaCl (pH 7.4)                             | Rapidly transitions the hyperpolarized solid to a physiologically safe liquid state[1].                             |
| MR Excitation                     | 10° – 15° Variable Flip Angle                       | Preserves non-renewable hyperpolarized magnetization for downstream metabolite detection[4].                        |

## Experimental Protocol: A Self-Validating Workflow

This protocol utilizes Dissolution-Dynamic Nuclear Polarization (d-DNP) to generate the hyperpolarized tracer, ensuring maximum signal enhancement for in vivo applications.

Phase 1: DNP Sample Formulation Causality: Sodium acetate has a high propensity to crystallize at cryogenic temperatures. Crystallization causes phase separation from the polarizing radical, completely abrogating polarization transfer[3]. A glassing agent is therefore mandatory.

- Weigh 3.0 mmol of Sodium [ $1\text{-}^{13}\text{C}$ ,  $\text{d}_3$ ]acetate.
- Mix the substrate with glycerol (approximately 50% w/w) to ensure the formation of an amorphous glass when shock-frozen at 1.2 K[3].
- Add the trityl radical OX063 to achieve a final concentration of 15 mM. Rationale: OX063 provides a narrow Electron Paramagnetic Resonance (EPR) linewidth, which is optimal for direct solid-state  $^{13}\text{C}$  polarization without the need for cross-polarization[6].
- (Optional) Add 1-2 mM of a Gadolinium-based contrast agent (e.g., Gd-DOTA) to shorten the solid-state build-up time by enhancing electron spin relaxation.

#### Phase 2: Hyperpolarization (d-DNP)

- Load the formulated sample into a d-DNP polarizer operating at 1.2 K and 3.35 T (or higher).
- Irradiate the sample with microwaves (e.g., ~94 GHz for a 3.35 T system) tuned precisely to the EPR frequency of the OX063 radical[6].
- Monitor the solid-state  $^{13}\text{C}$  polarization build-up via low flip-angle nuclear magnetic resonance (NMR) pulses. Wait until the polarization plateau is reached (typically 60–90 minutes).

Phase 3: Rapid Dissolution and Quality Control (Self-Validation) Causality: The hyperpolarized state decays immediately upon transition to the liquid phase. Dissolution and injection must occur within seconds, but physiological safety must be strictly validated before intravenous injection.

- Trigger the dissolution using 4–5 mL of superheated aqueous buffer (Tris/EDTA/NaCl in  $\text{D}_2\text{O}/\text{H}_2\text{O}$ ) pressurized to 10 bar at 180°C.
- Self-Validation Step: Route the dissolved solution through an automated quality control (QC) module equipped with an inline pH meter and thermocouple. The system must confirm the final solution is at  $\text{pH } 7.4 \pm 0.2$  and  $\sim 37^\circ\text{C}$  before clearing the fluid path for injection.
- Pass the solution through a magnetic holding field ( $>50$  mT) during transit to the animal to prevent low-field relaxation pathways[1].

#### Phase 4: In Vivo Administration and MR Acquisition

- Position the animal model in the MRI scanner. Ensure baseline  $^1\text{H}$  anatomical imaging and  $B_0$  shimming (e.g., FASTMAP protocol) are complete. Validation: You must achieve  $^1\text{H}$  linewidths of  $<30$  Hz to ensure adequate spectral resolution for separating the  $^{13}\text{C}$  metabolite peaks[4].
- Inject 1–2 mL of the hyperpolarized[1- $^{13}\text{C}$ ,  $\text{d}_3$ ]acetate solution intravenously over 3–5 seconds[4].
- Initiate a  $^{13}\text{C}$  Magnetic Resonance Spectroscopic Imaging (MRSI) sequence (e.g., 3D IDEAL spiral CSI) exactly 3 seconds post-infusion[3][4].
- Causality of RF Excitation: Use a variable flip-angle (VFA) scheme or low flip-angle ( $10$ – $15^\circ$ ) adiabatic RF pulses. Because hyperpolarized magnetization is non-renewable, large flip angles will prematurely deplete the signal before downstream metabolites (acetylcarnitine, citrate) reach their maximum concentrations[4].

## Data Analysis & Kinetic Modeling

Following acquisition, extract the peak areas for [1- $^{13}\text{C}$ ,  $\text{d}_3$ ]acetate ( $\sim 182$  ppm), [1- $^{13}\text{C}$ ,  $\text{d}_3$ ]acetylcarnitine ( $\sim 174$  ppm), and [1- $^{13}\text{C}$ ,  $\text{d}_3$ ]citrate ( $\sim 180$  ppm). Fit the time-resolved spectral data to a multi-compartment non-steady-state kinetic model. The derived rate constants ( $k_{\text{Ace} \rightarrow \text{AcC}}$  and  $k_{\text{AcC} \rightarrow \text{Cit}}$ ) serve as direct, quantitative biomarkers of TCA cycle flux and myocardial oxidative metabolism[4].

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## Sources

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